

Spectroscopic Analysis of Hydroxylated Hexanones: A Technical Guide

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Compound of Interest

Compound Name: 6-Hydroxy-5-methyl-2-hexanone

CAS No.: 68208-73-1

Cat. No.: B12690564

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Disclaimer: This technical guide focuses on the spectroscopic data of 4-Hydroxy-5-methyl-2-hexanone due to the limited availability of public data for its isomer, **6-Hydroxy-5-methyl-2-hexanone**. The methodologies and data presented herein provide a foundational understanding for researchers, scientists, and drug development professionals working with similar hydroxy ketone compounds.

Introduction

6-Hydroxy-5-methyl-2-hexanone (CAS No. 68208-73-1) is a C7-ketone with the molecular formula $C_7H_{14}O_2$ and a molecular weight of approximately 130.19 g/mol. Its structural isomer, 4-Hydroxy-5-methyl-2-hexanone (CAS No. 38836-21-4), shares the same molecular formula and weight. Spectroscopic analysis is crucial for the unambiguous identification and characterization of such isomers, which can exhibit distinct biological activities and chemical properties. This guide provides an in-depth overview of the available spectroscopic data for 4-Hydroxy-5-methyl-2-hexanone and outlines the general experimental protocols for acquiring such data.

Spectroscopic Data Summary for 4-Hydroxy-5-methyl-2-hexanone

The following tables summarize the available quantitative spectroscopic data for 4-Hydroxy-5-methyl-2-hexanone.

¹H NMR Spectroscopic Data (Predicted)

Peak Designation	Chemical Shift (ppm)	Multiplicity	Corresponding Protons
A	~2.0	Singlet	-CH ₃ (at C1)
B	~2.0	Triplet	-CH ₂ - (at C3)
C	~4.0	Singlet	-OH
D	~6.0	Singlet	-CH- (at C5)

Note: The above data is based on predicted spectra and may vary from experimental results. The original assignments in the source were ambiguous and have been interpreted based on general principles of NMR spectroscopy.[\[1\]](#)[\[2\]](#)[\[3\]](#)

¹³C NMR Spectroscopic Data

Specific peak assignments for 4-Hydroxy-5-methyl-2-hexanone are not readily available in the public domain. However, ¹³C NMR spectra for this compound are mentioned in databases like SpectraBase.[\[4\]](#)[\[5\]](#) Generally, for a ketone of this structure, one would expect signals in the following regions:

- > 200 ppm: Carbonyl carbon (C=O)
- 60-80 ppm: Carbon bearing the hydroxyl group (-CH-OH)
- 10-50 ppm: Alkyl carbons (-CH₃, -CH₂, -CH-)

Mass Spectrometry Data (GC-MS)

The mass spectrum of 4-Hydroxy-5-methyl-2-hexanone is available through the NIST WebBook.^{[6][7]} Key fragmentation patterns for ketones often involve α -cleavage and McLafferty rearrangement. For this molecule, characteristic fragments would be expected from the cleavage adjacent to the carbonyl group and loss of water from the molecular ion.

Infrared (IR) Spectroscopy Data

While a direct experimental IR spectrum for 4-Hydroxy-5-methyl-2-hexanone is not publicly accessible, the characteristic absorption bands for its functional groups are well-established:

- $\sim 3400\text{ cm}^{-1}$ (broad): O-H stretching vibration of the hydroxyl group.
- $\sim 2960\text{ cm}^{-1}$ (strong): C-H stretching vibrations of the alkyl groups.
- $\sim 1715\text{ cm}^{-1}$ (strong): C=O stretching vibration of the ketone.

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data discussed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-20 mg of the analyte in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3 , D_2O , DMSO-d_6). The choice of solvent is critical to avoid interfering signals.
- **Transfer to NMR Tube:** Using a pipette, transfer the solution into a clean 5 mm NMR tube.
- **Data Acquisition:**
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to optimize its homogeneity.
 - Tune the probe for the desired nucleus (^1H or ^{13}C).

- Acquire the spectrum using appropriate pulse sequences and acquisition parameters (e.g., number of scans, relaxation delay).
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phasing, and baseline correction to obtain the final spectrum.

Infrared (IR) Spectroscopy

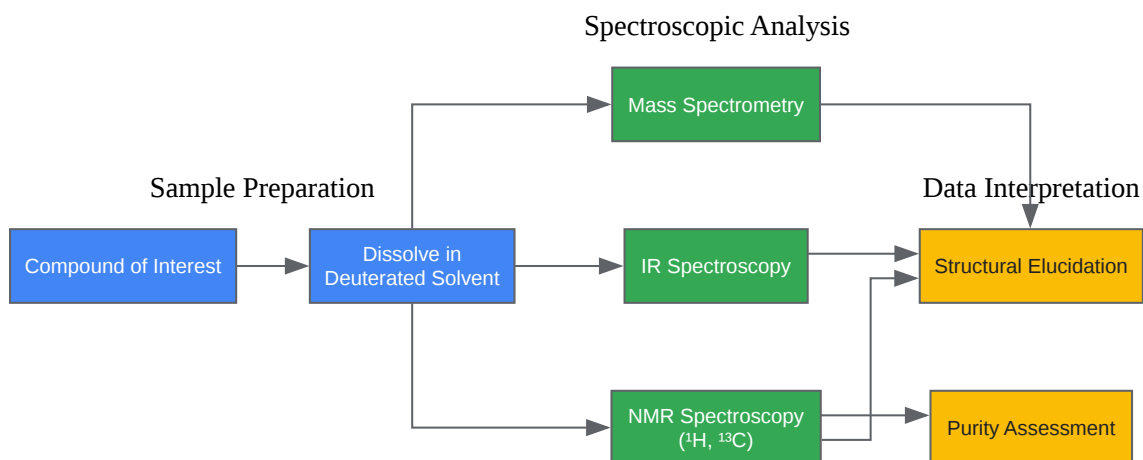
- Sample Preparation:
 - Neat Liquid: Place a drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
 - Solid (KBr Pellet): Grind a small amount of the solid sample with dry KBr powder and press it into a thin, transparent disk.
 - Solution: Dissolve the sample in a suitable solvent that has minimal IR absorption in the regions of interest (e.g., CCl₄, CS₂).
- Data Acquisition: Place the prepared sample in the IR spectrometer and acquire the spectrum. A background spectrum of the salt plates or solvent should be taken and subtracted from the sample spectrum.

Mass Spectrometry (MS)

- Sample Introduction: Introduce the sample into the mass spectrometer. For volatile compounds like ketones, Gas Chromatography (GC) is often used for separation and introduction (GC-MS).
- Ionization: Ionize the sample molecules. Electron Ionization (EI) is a common method for this class of compounds.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the separated ions to generate the mass spectrum.

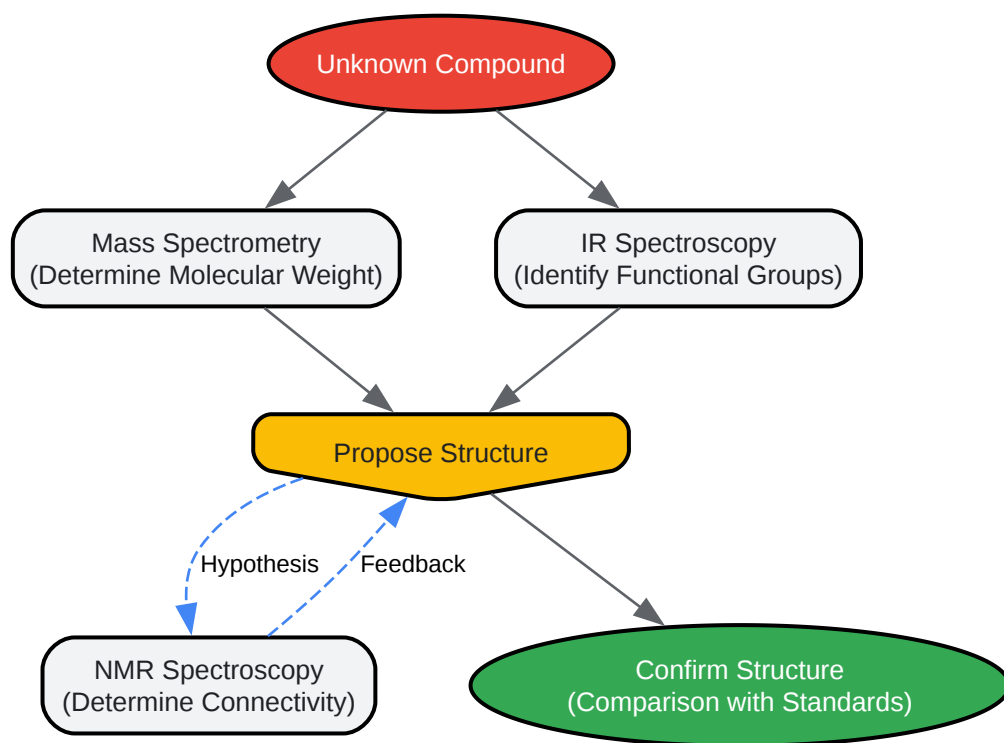
Workflow and Pathway Visualizations

The following diagrams illustrate the logical workflow for spectroscopic analysis and a conceptual pathway for identifying an unknown compound.



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Caption: Workflow for Spectroscopic Analysis.



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Caption: Compound Identification Pathway.

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